

sulfosuccinic acid CAS number and safety data sheet

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Compound of Interest

Compound Name: Sulfosuccinic acid

Cat. No.: B1199712

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An In-depth Technical Guide to Sulfosuccinic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfosuccinic acid (CAS No. 5138-18-1) is a versatile organic compound characterized by the presence of both carboxylic acid and sulfonic acid functional groups.[1][2] This unique structure imparts valuable surfactant and chelating properties, making it a significant component in a wide array of applications, including personal care products, emulsion polymerization, and as a dispersing agent.[1] In the realm of drug development, its ability to enhance the solubility and bioavailability of active pharmaceutical ingredients is of particular interest.[1] This guide provides a comprehensive overview of **sulfosuccinic acid**, including its chemical identity, safety data, experimental protocols, and relevant chemical pathways.

Chemical and Physical Properties

Sulfosuccinic acid is a viscous, colorless liquid that is soluble in water. Its key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers for **Sulfosuccinic Acid**

Identifier	Value
CAS Number	5138-18-1[1][2]
Molecular Formula	C ₄ H ₆ O ₇ S[1][2]
Molecular Weight	198.15 g/mol [2]
IUPAC Name	2-sulfobutanedioic acid[2]
InChI Key	ULUAUXLGCM PNKK-UHFFFAOYSA-N[1]
Canonical SMILES	C(C(C(=O)O)S(=O)(=O)O)C(=O)O[2]

Table 2: Physicochemical Data for **Sulfosuccinic Acid**

Property	Value
Appearance	Viscous colorless liquid
Density	1.438 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.449
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	4
LogP	-1.66[1]

Safety Data Sheet Summary

Sulfosuccinic acid is a corrosive substance that requires careful handling. The following tables summarize the key safety information.

Table 3: Hazard Identification and Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion	1B	H314: Causes severe skin burns and eye damage.[3][4]
Serious Eye Damage	1	H318: Causes serious eye damage.[4]

Table 4: Precautionary Statements

Code	Precautionary Statement
P260	Do not breathe dust/fume/gas/mist/vapors/spray.[4]
P264	Wash skin thoroughly after handling.[4]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[4]
P303+P361+P353	IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
P310	Immediately call a POISON CENTER or doctor/physician.[4][5]

Table 5: First Aid Measures

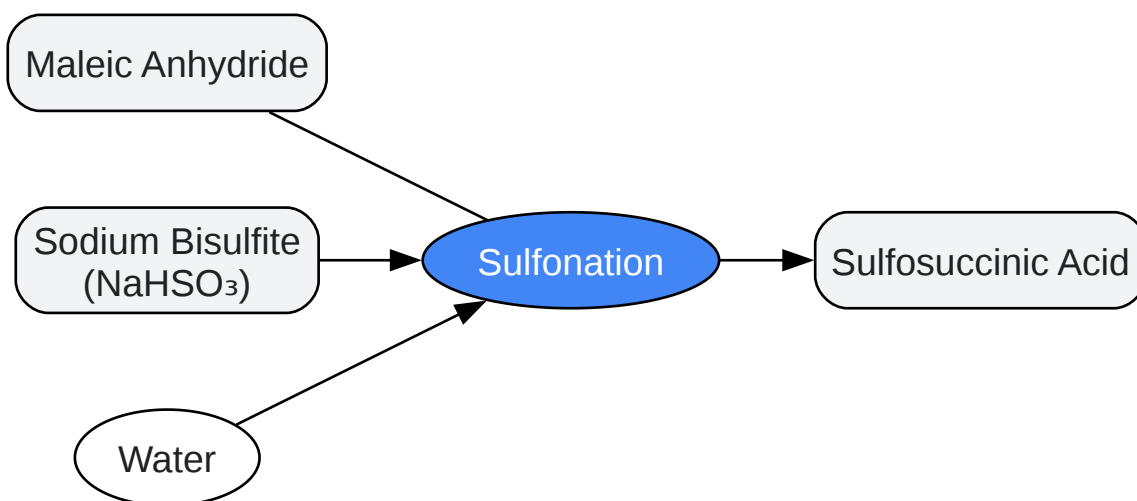
Exposure Route	First Aid Instructions
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [5]

Experimental Protocols

Synthesis of Sulfosuccinic Acid

Several methods for the synthesis of **sulfosuccinic acid** have been reported. A common laboratory-scale approach involves the reaction of maleic anhydride with a sulfite source.

General Synthesis Pathway:



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Caption: General synthesis pathway for **sulfosuccinic acid**.

Crosslinking of Polyvinyl Alcohol (PVA) with Sulfosuccinic Acid

This protocol describes the preparation of a polyvinyl alcohol hydrogel membrane crosslinked with **sulfosuccinic acid**, a material with applications in areas such as filtration and controlled release.

Materials:

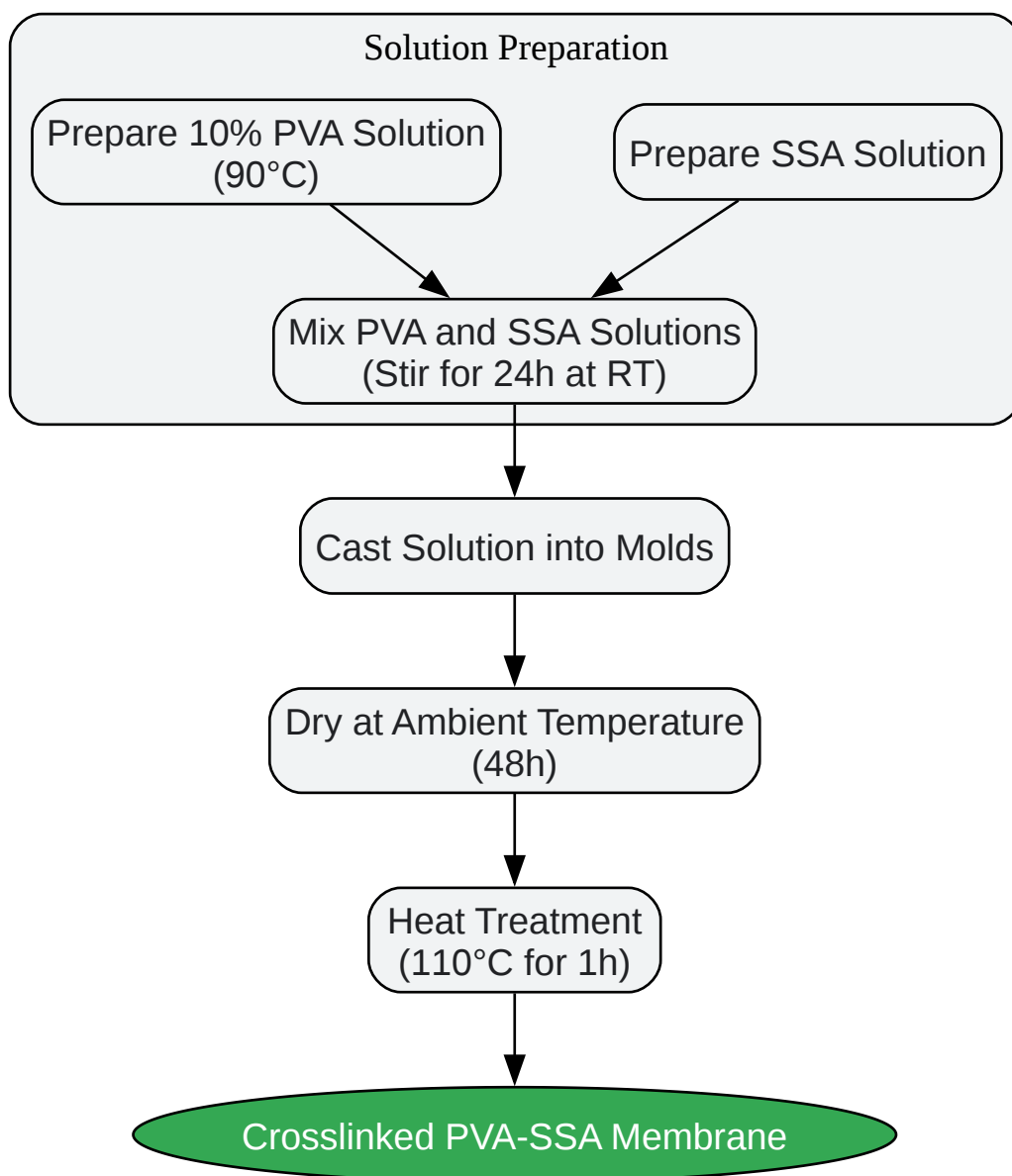
- Polyvinyl alcohol (PVA, Mw 89,000–98,000 g/mol , 99% hydrolyzed)
- **Sulfosuccinic acid** (SSA, 70% w/v in aqueous solution)
- Deionized water
- Teflon molds

Procedure:

- Prepare a 10% (w/v) aqueous solution of polyvinyl alcohol by dissolving the required amount of PVA in deionized water with stirring at 90°C until the solution is clear.
- Cool the PVA solution to room temperature.
- Calculate the desired molar percentage of **sulfosuccinic acid** relative to the PVA monomer.
- Slowly add the calculated amount of the 70% **sulfosuccinic acid** solution dropwise to the PVA solution while stirring.
- Continue stirring the PVA-SSA solution at room temperature for 24 hours to ensure homogeneity.
- Pour the resulting solution into Teflon molds.

- Dry the solutions in the molds at ambient temperature for 48 hours.
- To induce crosslinking, heat the dried films in an oven at 110°C for 1 hour.
- After heating, allow the crosslinked membranes to cool to room temperature before removal from the molds.

Experimental Workflow:



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Caption: Workflow for crosslinking PVA with **sulfosuccinic acid**.

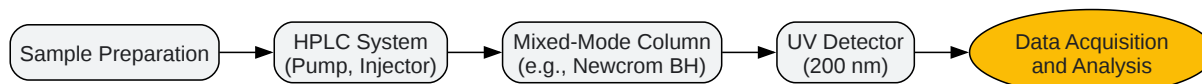
HPLC Analysis of Sulfosuccinic Acid

This section outlines a general method for the analysis of **sulfosuccinic acid** using High-Performance Liquid Chromatography (HPLC).

Instrumentation and Conditions:

- Column: A mixed-mode column such as Newcrom BH is suitable for retaining **sulfosuccinic acid**.[\[1\]](#)
- Mobile Phase: An isocratic mobile phase consisting of a mixture of water, acetonitrile (MeCN), and a sulfuric acid buffer is effective.[\[1\]](#)
- Detection: UV detection at 200 nm can be used.[\[1\]](#)
- Flow Rate: A typical flow rate is 0.5 mL/min.[\[1\]](#)

Analytical Workflow:



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Caption: General workflow for HPLC analysis of **sulfosuccinic acid**.

Applications in Research and Drug Development

Sulfosuccinic acid and its derivatives are utilized in various capacities within the fields of research and drug development:

- Drug Formulation: Due to its surfactant properties, **sulfosuccinic acid** can be used to enhance the solubility and dissolution rate of poorly water-soluble drugs, thereby improving their bioavailability.[\[1\]](#)

- **Crosslinking Agent:** As demonstrated in the experimental protocol, **sulfosuccinic acid** is an effective crosslinking agent for polymers like polyvinyl alcohol, creating hydrogels and membranes for applications in drug delivery and tissue engineering.
- **Synthesis of Functional Polymers:** The dual functionality of **sulfosuccinic acid** allows for its incorporation into polymer backbones to introduce both hydrophilicity and ionic character, which can be tailored for specific drug delivery systems.

Conclusion

Sulfosuccinic acid is a valuable and versatile chemical with a well-defined safety profile. Its utility in synthesizing functional polymers and enhancing drug solubility makes it a compound of significant interest to researchers and professionals in drug development. The provided protocols and data serve as a foundational guide for the safe and effective use of **sulfosuccinic acid** in a laboratory setting.

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